

p-Menthane-3,8-diol CAS number 42822-86-6 information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1R,2S,4R)-2-Hydroxy-
alpha,alpha,4-
trimethylcyclohexanemethanol

Cat. No.: B013438

[Get Quote](#)

An In-depth Technical Guide to p-Menthane-3,8-diol (CAS: 42822-86-6)

Introduction

p-Menthane-3,8-diol (PMD) is a naturally occurring monoterpenoid diol with the chemical formula $C_{10}H_{20}O_2$.^[1] It is the active ingredient in some insect repellents and is also known by the names para-menthane-3,8-diol and menthoglycol.^{[1][2]} PMD is found in the essential oil of *Corymbia citriodora* (formerly *Eucalyptus citriodora*), commonly known as lemon eucalyptus.^[2] While the natural oil contains low concentrations of PMD (1-2%), a refined version, known as Oil of Lemon Eucalyptus (OLE) or Citriodiol®, can contain up to 70% PMD.^[2] Due to its efficacy, which has been shown to be comparable to DEET, PMD is recognized as a biopesticide and a viable alternative to synthetic insect repellents.^{[3][4]} It is registered with various regulatory agencies, including the U.S. Environmental Protection Agency (EPA) and the European Chemicals Agency (ECHA).^{[4][5]}

Chemical and Physical Properties

p-Menthane-3,8-diol is a colorless compound with a faint, minty, herbaceous, and eucalyptus-like odor.^[5] It has a cooling sensation on the skin, reported to be approximately 9.5 times more powerful than (-)-menthol.^[5] The molecule has three stereocenters, allowing for eight possible stereoisomers.^[2] Commercial PMD is typically a complex mixture of these isomers.^[2] The cis isomer is noted to be more active as an insect repellent than the trans isomer.^[6]

Table 1: Physical and Chemical Properties of p-Menthane-3,8-diol

Property	Value	Source
CAS Number	42822-86-6	
Molecular Formula	C ₁₀ H ₂₀ O ₂	[6]
Molecular Weight	172.26 g/mol	
Appearance	White crystals or colorless viscous liquid	[7][8]
Melting Point	34-35 °C or 82-83 °C (varies by source)	[5][7]
Boiling Point	266-268 °C	[7]
Density	0.976 - 0.982 g/cm ³ at 25 °C	[7]
Vapor Pressure	0.001 mmHg at 25 °C (estimated)	[7]
Flash Point	120 °C (248 °F)	[7]
Solubility	Slightly soluble in water; soluble in alcohol and oils	[6][7]
logP (o/w)	1.374 (estimated)	[7]

Synthesis of p-Menthane-3,8-diol

Synthesis from Citronellal via Acid Catalysis

A common and efficient method for synthesizing p-menthane-3,8-diol is through the acid-catalyzed cyclization of citronellal.[9] This process can be performed using various acid catalysts, including sulfuric acid and lignin-derived carbon acid catalysts.[9][10]

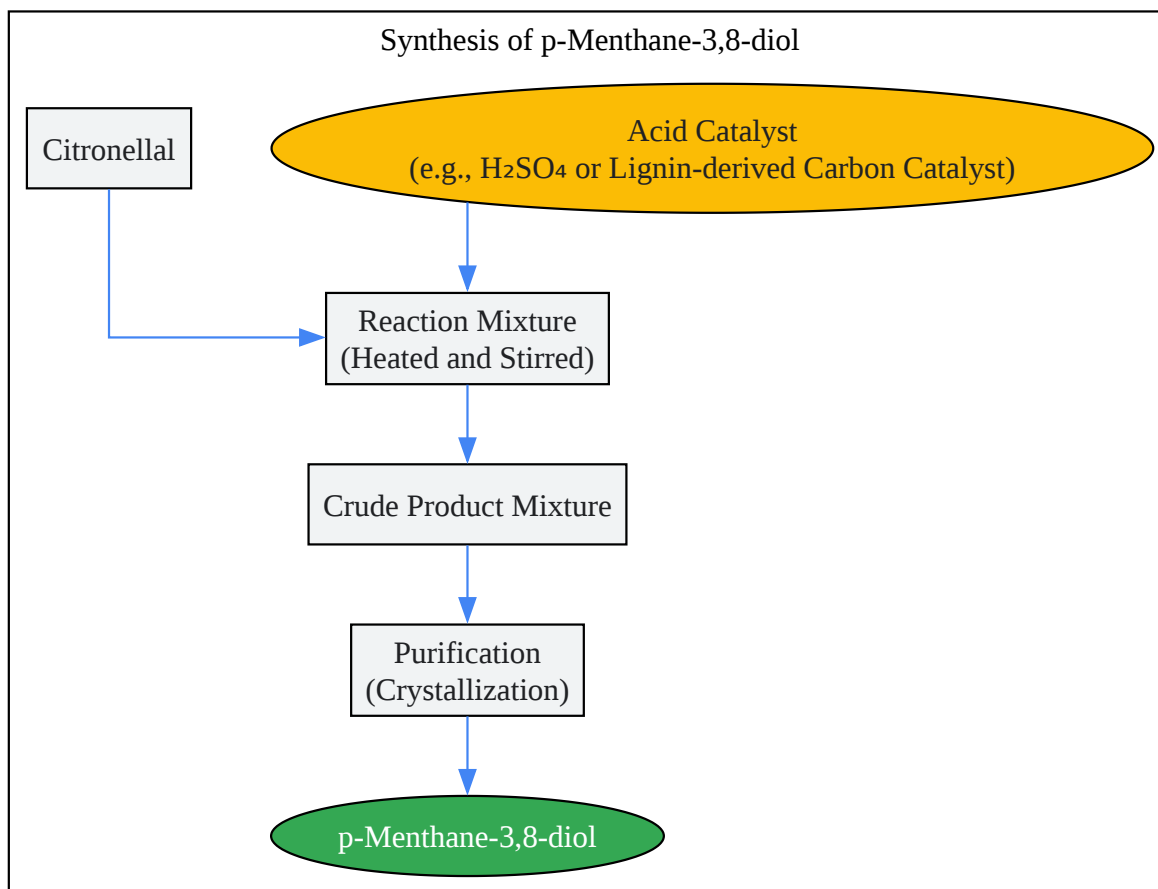
Experimental Protocol (Sulfuric Acid Method):[9]

- **Reaction Setup:** A 0.25 wt% aqueous solution of sulfuric acid is heated to 55 °C in a round-bottomed flask with stirring.

- Addition of Citronellal: (+)-Citronellal is added dropwise to the heated acid solution over a period of 1 hour.
- Reaction: The reaction mixture is maintained at 55 °C for 10 hours. This typically results in a high conversion of citronellal (around 99%) with a selectivity for p-menthane-3,8-diols of approximately 92%.
- Quenching: The reaction is quenched by the addition of a 25 wt% aqueous sodium hydroxide solution.
- Extraction: n-Heptane is added to the mixture to extract the organic products. The organic layer is separated and washed with water.
- Purification: The organic solution is refluxed to azeotropically remove water. The solution is then cooled to -50 °C and stirred for 20 hours to induce crystallization.
- Isolation: The crystalline p-menthane-3,8-diol is isolated by filtration, yielding a product of high purity.

Experimental Protocol (Lignin-Derived Carbon Acid Catalyst Method):[\[10\]](#)

A more sustainable approach involves the use of a carbon acid catalyst derived from alkaline lignin. In this method, the conversion of (±)-citronellal can reach as high as 97% with a PMD yield of 86% when using a catalyst prepared by pyrolyzing alkaline lignin at 500 °C. This method highlights the potential for using waste products from the pulp and paper industry as a source for catalysts.[\[10\]](#)



[Click to download full resolution via product page](#)

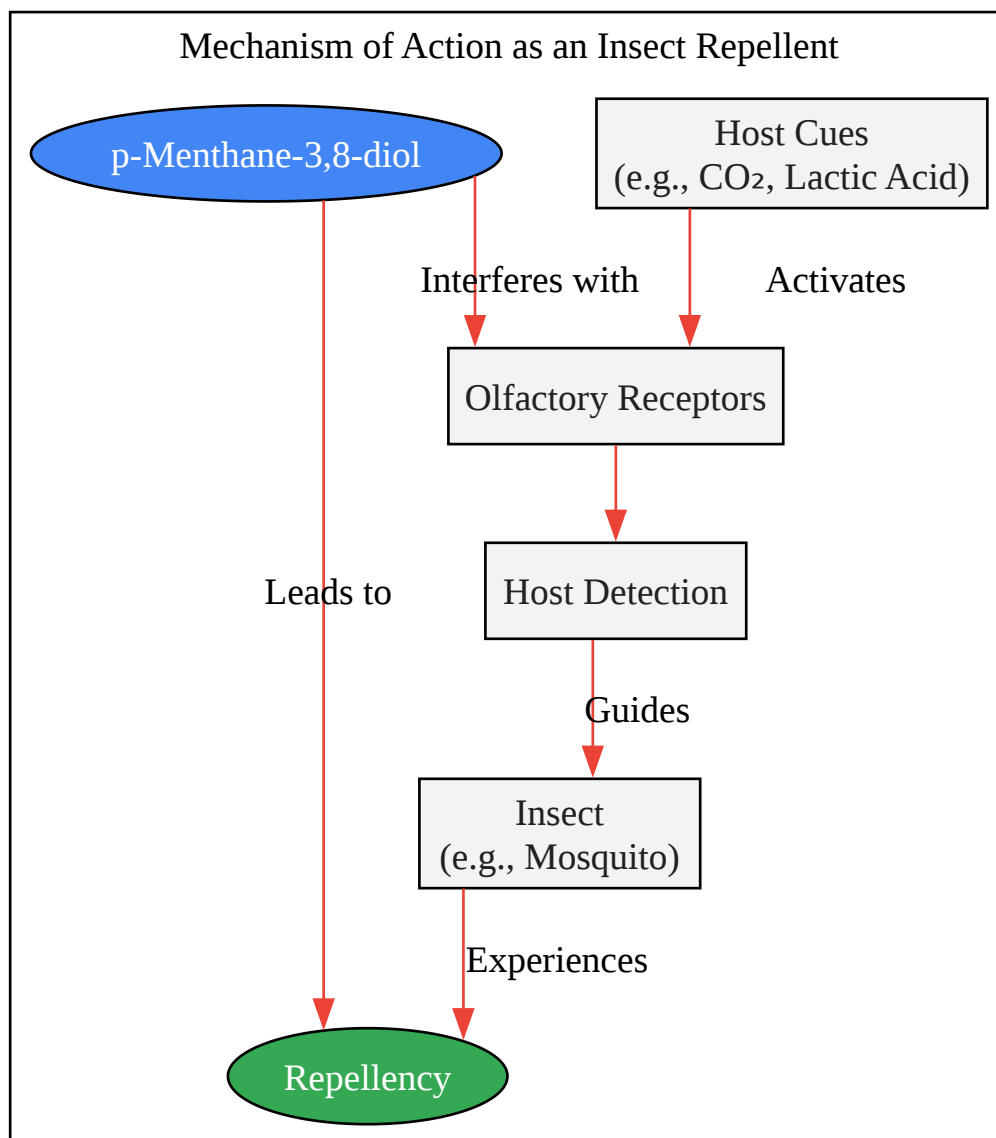
Synthesis workflow for p-Menthane-3,8-diol from citronellal.

Mechanism of Action as an Insect Repellent

p-Menthane-3,8-diol functions as an effective insect repellent through a multi-faceted mechanism that primarily involves interfering with the sensory perception of insects.[11][12]

- **Olfactory Disruption:** PMD emits a strong, distinct odor that is unpleasant to insects, acting as a deterrent and creating a protective barrier when applied to skin or clothing.[12]
- **Sensory Receptor Interference:** Beyond its odor, PMD directly interferes with the sensory receptors of insects, disrupting their ability to locate a host.[4][11] This confusion of their

sensory mechanisms makes it difficult for them to detect chemical cues from humans and animals.[11]



[Click to download full resolution via product page](#)

Proposed mechanism of action for p-Menthane-3,8-diol as an insect repellent.

Applications

The primary application of p-menthane-3,8-diol is as an active ingredient in insect repellents.[5] It is effective against a variety of insects, including mosquitoes and ticks, and is used in

products designed to protect against insect-borne diseases like malaria and dengue fever.[11]
[12]

Beyond its use as an insect repellent, PMD has several other applications:

- **Fragrance and Flavor:** Due to its pleasant, lemon-like scent, PMD is used in the fragrance and flavor industry to enhance the aroma of perfumes, soaps, lotions, and household cleaning products.[12] It can also be used to impart a refreshing, citrusy taste to food and beverages.[12]
- **Personal Care Products:** PMD possesses antimicrobial properties, which makes it a useful ingredient in personal care products such as shampoos, conditioners, and body washes.[11]
[12] It can help inhibit the growth of bacteria and fungi.[11]
- **Cooling Agent:** PMD provides a cooling sensation on the skin, similar to menthol, making it a suitable ingredient for topical formulations designed to soothe skin irritations.[6][7]

Safety and Regulation

p-Menthane-3,8-diol is generally considered safe for topical use on human skin and is recommended by health authorities as an effective insect repellent.[4][12] Safety data indicate low toxicity and minimal skin irritation when used as directed.[4] It is approved for use on children over three years old.[4]

Regulatory bodies that have approved or registered PMD include:

- U.S. Environmental Protection Agency (EPA): Registered as a "biopesticide repellent".[3]
- U.S. Centers for Disease Control and Prevention (CDC): Recommends PMD as an effective insect repellent.[4]
- European Biocidal Products Regulation (BPR): Notified under its generic name "PMD rich botanic oil".[2]
- Canada's Pest Management Regulatory Agency: Registered under the generic name "PMD and related oil of lemon eucalyptus compounds".[2]

It is important to note that while PMD has a good safety profile, some safety data sheets indicate it can be a skin and eye irritant.[13] As with any chemical, it is essential to handle PMD with appropriate care and follow safety guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. p-Menthane-3,8-diol | 42822-86-6 [chemicalbook.com]
- 2. p-Menthane-3,8-diol - Wikipedia [en.wikipedia.org]
- 3. foreverest.net [foreverest.net]
- 4. caringsunshine.com [caringsunshine.com]
- 5. 42822-86-6 | CAS DataBase [m.chemicalbook.com]
- 6. cymitquimica.com [cymitquimica.com]
- 7. para-menthane-3,8-diol, 42822-86-6 [thegoodscentcompany.com]
- 8. ScenTree - Citrefort™ (CAS N° 42822-86-6) [scentree.co]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Synthesis of p-menthane-3,8-diol from citronellal over lignin-derived carbon acid catalysts - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 11. p-Menthane-3,8-diol: mechanism of action, applications and safety_Chemicalbook [chemicalbook.com]
- 12. Page loading... [guidechem.com]
- 13. bec-techdocs-prod.s3.us-west-2.amazonaws.com [bec-techdocs-prod.s3.us-west-2.amazonaws.com]
- To cite this document: BenchChem. [p-Menthane-3,8-diol CAS number 42822-86-6 information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013438#p-menthane-3-8-diol-cas-number-42822-86-6-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com